Application Note & Synthesis Protocol: N,N-Diethylpiperazine-2-carboxamide

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Compound of Interest

Compound Name:	*N,N-Diethylpiperazine-2-carboxamide*
CAS No.:	*121885-08-3*
Cat. No.:	*B569970*

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Introduction

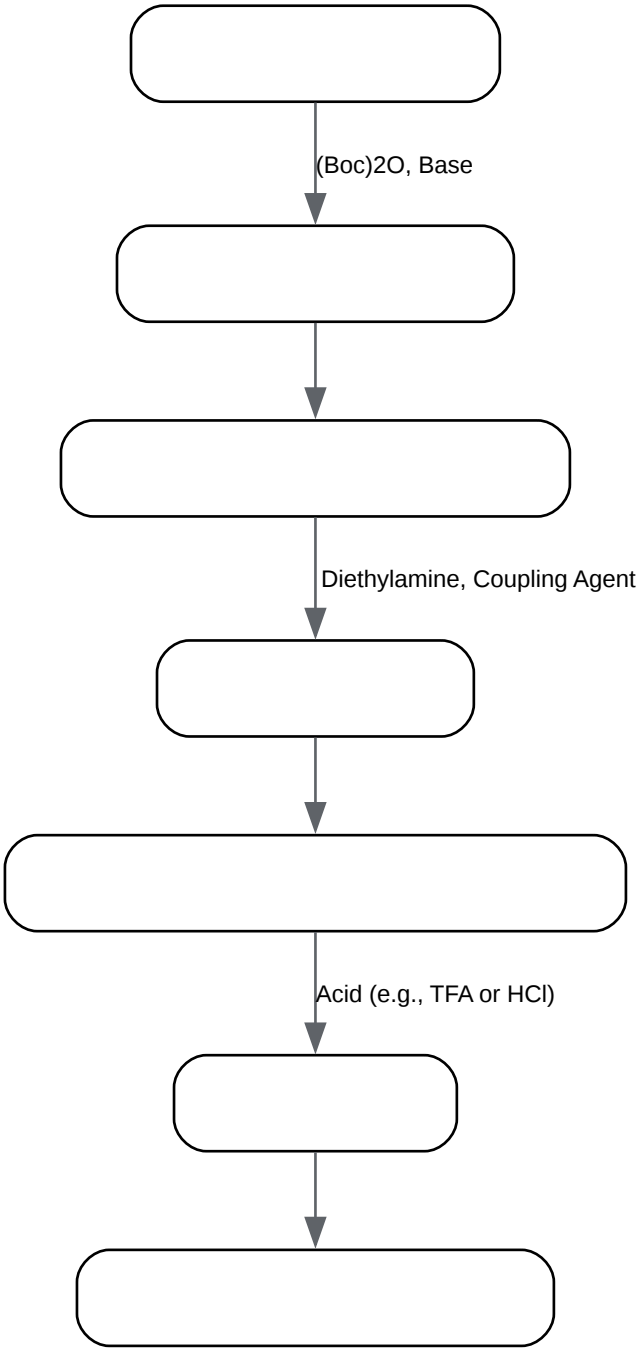
N,N-Diethylpiperazine-2-carboxamide is a derivative of piperazine, a six-membered heterocyclic compound containing two nitrogen atoms at opposite positions. Piperazine and its derivatives are of significant interest in medicinal chemistry and drug development due to their prevalence in a wide range of biologically active molecules. The piperazine scaffold is a common feature in pharmaceuticals, contributing to desirable pharmacokinetic properties. This document provides a detailed, step-by-step protocol for the laboratory-scale synthesis of **N,N-Diethylpiperazine-2-carboxamide**, intended for researchers, scientists, and professionals in drug development. The synthesis is presented as a three-step process involving the protection of the piperazine nitrogens, amide coupling with diethylamine, and subsequent deprotection to yield the final product.

Synthetic Strategy Overview

The synthesis of **N,N-Diethylpiperazine-2-carboxamide** is most effectively achieved through a three-step sequence, as outlined below. This strategy allows for precise control over the

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chemical transformations and facilitates purification of the intermediates and the final product.



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Caption: Synthetic workflow for **N,N-Diethylpiperazine-2-carboxamide**.

Materials and Reagents

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Reagent	Supplier	Grade
Piperazine-2-carboxylic acid	Sigma-Aldrich	≥98%
Di-tert-butyl dicarbonate $(Boc)_2O$	Acros Organics	99%
Sodium hydroxide (NaOH)	Fisher Scientific	Reagent Grade
Dioxane	EMD Millipore	Anhydrous, 99.8%
Diethylamine	Alfa Aesar	99.5%
HATU (Hexafluorophosphate Azabenzotriazole Tetramethyl Uronium)	Chem-Impex	≥98%
N,N-Diisopropylethylamine (DIPEA)	TCI America	>99.0%
Dichloromethane (DCM)	Macron Fine Chemicals	Anhydrous, ≥99.8%
Trifluoroacetic acid (TFA)	Oakwood Chemical	99%
Ethyl acetate (EtOAc)	J.T. Baker	ACS Reagent Grade
Hexanes	Avantor	ACS Reagent Grade
Saturated aqueous sodium bicarbonate ($NaHCO_3$)	-	Prepared in-house
Brine (saturated aqueous NaCl)	-	Prepared in-house
Anhydrous magnesium sulfate ($MgSO_4$)	EMD Millipore	ACS Reagent Grade

Experimental Protocols

Step 1: Synthesis of N,N'-di-Boc-piperazine-2-carboxylic acid

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Rationale: The protection of the two nitrogen atoms of the piperazine ring is crucial to prevent their unwanted reaction during the subsequent amide coupling step. The tert-butyloxycarbonyl (Boc) group is an ideal choice due to its stability under the basic conditions of the coupling reaction and its straightforward removal under acidic conditions.[1]

Procedure:

- To a solution of piperazine-2-carboxylic acid (1.0 eq) in a 1:1 mixture of dioxane and water, add sodium hydroxide (2.5 eq) and stir until all solids have dissolved.
- Cool the reaction mixture to 0 °C in an ice bath.
- Add di-tert-butyl dicarbonate ($(Boc)_2O$, 2.2 eq) portion-wise over 30 minutes, ensuring the temperature remains below 10 °C.
- Allow the reaction mixture to warm to room temperature and stir for 12-16 hours.
- Monitor the reaction progress by Thin Layer Chromatography (TLC) until the starting material is consumed.
- Once the reaction is complete, acidify the mixture to a pH of approximately 3 using a 1 M HCl solution.
- Extract the aqueous layer with ethyl acetate (3 x 50 mL).
- Combine the organic layers, wash with brine, dry over anhydrous magnesium sulfate, filter, and concentrate under reduced pressure to yield N,N'-di-Boc-piperazine-2-carboxylic acid as a white solid.

Step 2: Synthesis of N,N'-di-Boc-N,N-Diethylpiperazine-2-carboxamide

Rationale: The formation of the amide bond between the carboxylic acid and diethylamine is facilitated by a coupling agent. HATU is a highly efficient aminium-based coupling reagent that, in the presence of a non-nucleophilic base like DIPEA, activates the carboxylic acid to form a highly reactive OAt-active ester, which is then readily attacked by the amine.[2][3]

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Procedure:

- In a round-bottom flask under an inert atmosphere (e.g., nitrogen or argon), dissolve N,N'-di-Boc-piperazine-2-carboxylic acid (1.0 eq) in anhydrous dichloromethane (DCM).
- Add HATU (1.1 eq) and N,N-Diisopropylethylamine (DIPEA, 2.0 eq) to the solution and stir for 10 minutes at room temperature.
- Add diethylamine (1.2 eq) dropwise to the reaction mixture.
- Stir the reaction at room temperature for 4-6 hours. Monitor the reaction progress by TLC.
- Upon completion, dilute the reaction mixture with DCM and wash with saturated aqueous sodium bicarbonate solution, followed by brine.
- Dry the organic layer over anhydrous magnesium sulfate, filter, and concentrate under reduced pressure.
- Purify the crude product by flash column chromatography on silica gel (eluting with a gradient of ethyl acetate in hexanes) to obtain N,N'-di-Boc-**N,N-Diethylpiperazine-2-carboxamide**.

Step 3: Synthesis of N,N-Diethylpiperazine-2-carboxamide

Rationale: The final step involves the removal of the Boc protecting groups to yield the target compound. This is typically achieved under acidic conditions, where the tert-butyl carbamate is cleaved.[1] Trifluoroacetic acid (TFA) in DCM is a common and effective reagent for this transformation.

Procedure:

- Dissolve the purified N,N'-di-Boc-**N,N-Diethylpiperazine-2-carboxamide** (1.0 eq) in dichloromethane.
- Add trifluoroacetic acid (TFA, 10 eq) dropwise at 0 °C.

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- Allow the reaction to warm to room temperature and stir for 1-2 hours, or until TLC analysis indicates complete deprotection.
- Concentrate the reaction mixture under reduced pressure to remove the excess TFA and DCM.
- Dissolve the residue in a small amount of DCM and neutralize by the slow addition of a saturated aqueous sodium bicarbonate solution until the pH is approximately 8-9.
- Extract the aqueous layer with DCM (3 x 30 mL).
- Combine the organic layers, wash with brine, dry over anhydrous magnesium sulfate, filter, and concentrate under reduced pressure to afford the final product, **N,N-Diethylpiperazine-2-carboxamide**.

Data Summary

Step	Starting Material	Product	Key Reagents	Typical Yield
1	Piperazine-2-carboxylic acid	N,N'-di-Boc-piperazine-2-carboxylic acid	$(Boc)_2O$, NaOH	85-95%
2	N,N'-di-Boc-piperazine-2-carboxylic acid	N,N'-di-Boc-N,N-Diethylpiperazine-2-carboxamide	Diethylamine, HATU, DIPEA	70-85%
3	N,N'-di-Boc-N,N-Diethylpiperazine-2-carboxamide	N,N-Diethylpiperazine-2-carboxamide	TFA	>90%

Safety Precautions

- Always work in a well-ventilated fume hood and wear appropriate personal protective equipment (PPE), including safety glasses, lab coat, and gloves.
- Dichloromethane is a volatile and potentially carcinogenic solvent. Handle with care.

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- Trifluoroacetic acid is highly corrosive. Avoid contact with skin and eyes.
- Diethylamine is a flammable and corrosive liquid with a strong odor.
- HATU can be irritating to the eyes, respiratory system, and skin.
- Handle all reagents and solvents in accordance with their Safety Data Sheets (SDS).

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